

Preparation of Endothal-disodium Stock Solutions: An Application Note

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Compound of Interest

Compound Name: *Endothal-disodium*

Cat. No.: *B2789328*

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Introduction

Endothal-disodium, the disodium salt of 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, is a widely utilized herbicide and algaecide. In a research context, it is employed to study its effects on various biological systems, including plant physiology and aquatic ecosystems. Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible experimental results. This application note provides a detailed protocol for the preparation, storage, and handling of **Endothal-disodium** stock solutions for research applications.

Chemical and Physical Properties

A summary of the key quantitative data for **Endothal-disodium** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	230.13 g/mol	[1]
CAS Number	129-67-9	
Appearance	White crystalline solid	[2]
Water Solubility	100 g/L (at 20°C)	[2] [3]
Stability in Water	Stable; degradation is primarily microbial. [1] [4]	
Storage of Powder	Room temperature in a well-ventilated area.	[3]
Storage of Solution	Liquid formulations should be stored at or above 0°C to prevent crystallization. [3] [5] For research purposes, storage at 2-8°C or frozen at -20°C is recommended.	

Experimental Protocol: Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **Endothal-disodium** in sterile water. This concentration is a common starting point for further dilutions to desired working concentrations for various experimental assays.

Materials:

- **Endothal-disodium** salt (powder)
- Sterile, deionized or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance

- Spatula
- Vortex mixer
- Sterile filtration unit (0.22 μ m pore size)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- **Don Personal Protective Equipment:** Before handling the compound, ensure you are wearing appropriate PPE, including a lab coat, gloves, and safety goggles.
- **Calculate the Required Mass:** To prepare 10 mL of a 100 mM stock solution, calculate the required mass of **Endothal-disodium** using the following formula:

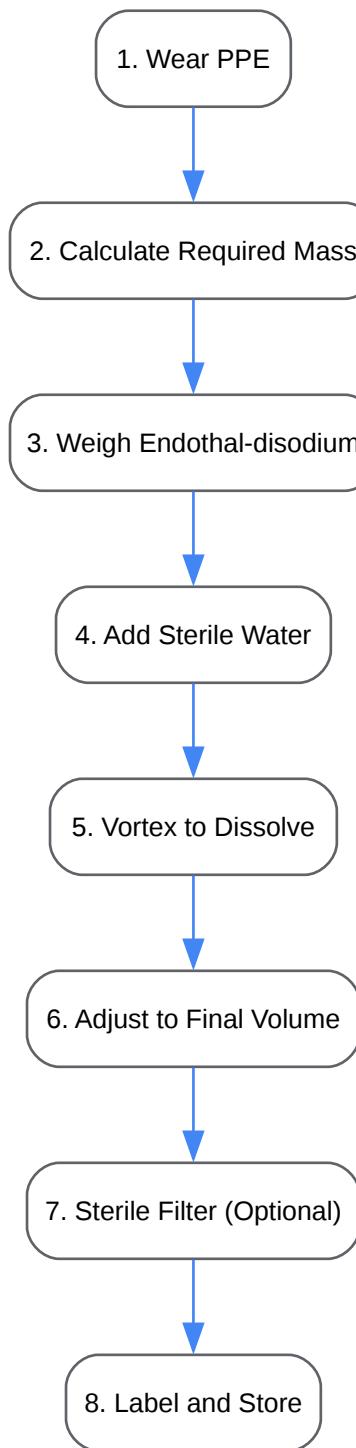
$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 230.13 \text{ g/mol} = 0.23013 \text{ g}$$

- **Weigh the Compound:** Using a calibrated analytical balance, carefully weigh out approximately 0.23013 g of **Endothal-disodium** powder and transfer it to a sterile conical tube.
- **Dissolve in Sterile Water:** Add a portion of the sterile water (e.g., 8 mL) to the conical tube containing the powder.
- **Promote Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. **Endothal-disodium** is highly soluble in water, so this process should be rapid.[2][3]
- **Adjust to Final Volume:** Once fully dissolved, add sterile water to reach the final volume of 10 mL.
- **Sterile Filtration:** For applications requiring sterility, such as cell culture experiments, filter the stock solution through a 0.22 μ m sterile syringe filter into a new sterile tube. This step removes any potential microbial contamination.

- Labeling and Storage: Clearly label the tube with the compound name, concentration (100 mM), date of preparation, and your initials. Store the stock solution at 2-8°C for short-term use or in aliquots at -20°C for long-term storage. Liquid formulations are best stored at or above 0°C to prevent crystallization.[3][5]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of an **Endothal-disodium** stock solution.

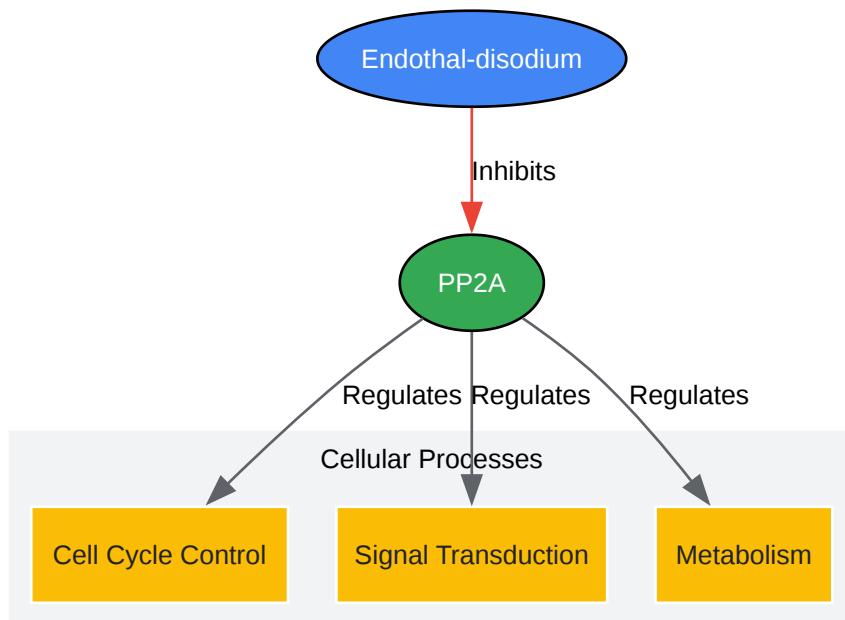


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Caption: Workflow for **Endothal-disodium** stock solution preparation.

Signaling Pathway and Logical Relationships

Endothal is known to act as an inhibitor of protein phosphatase 2A (PP2A), a key enzyme in many cellular signaling pathways. The inhibition of PP2A can disrupt various cellular processes.



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Caption: Simplified diagram of Endothal's inhibitory action on PP2A.

Conclusion

This application note provides a straightforward and reliable protocol for the preparation of **Endothal-disodium** stock solutions for research purposes. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental outcomes. Always consult the relevant Safety Data Sheet (SDS) for specific handling and safety information.

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